

Application Note: Advanced Tissue Engineering Scaffolds Utilizing Boc-(Phe-Phe)₄-OCH₃

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Compound of Interest

Compound Name: Boc-(phe-phe)₄-och₃

CAS No.: 123218-80-4

Cat. No.: B050451

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Executive Summary

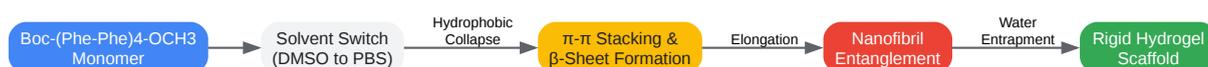
The development of supramolecular biomaterials has been revolutionized by the discovery of self-assembling aromatic peptides. While the classic diphenylalanine (Boc-Phe-Phe-OH) motif is widely recognized for forming nanospheres and nanotubes, extending this sequence to an octapeptide—Boc-(Phe-Phe)₄-OCH₃ (Boc-protected octaphenylalanine methyl ester)—yields a radically distinct class of hydrogels. This extended sequence amplifies π - π stacking and hydrogen-bonding propensities, resulting in ultra-rigid, highly stable β -sheet nanofibrillar networks. This application note provides a comprehensive, field-tested guide to formulating and validating Boc-(Phe-Phe)₄-OCH₃ hydrogels for use as advanced 3D cell culture scaffolds and tissue engineering matrices.

Mechanistic Principles of Assembly

To successfully manipulate Boc-(Phe-Phe)₄-OCH₃, researchers must understand the causality behind its self-assembly.

- **Terminal Capping (Boc and -OCH₃):** The N-terminal tert-butyloxycarbonyl (Boc) group provides steric bulk and prevents premature amine protonation. Simultaneously, the C-terminal methyl ester (-OCH₃) eliminates the negative charge of the native carboxylate [4]. This dual-capping neutralizes the peptide, forcing the assembly to be driven entirely by hydrophobic collapse rather than electrostatic interactions.

- **Sequence Extension:** The presence of eight consecutive phenylalanine residues creates a massive hydrophobic core. When transitioned from a good solvent to an aqueous environment, the aromatic rings aggressively interlock via π - π stacking, while the extended peptide backbone forms a dense network of intermolecular hydrogen bonds [1].
- **Morphological Outcome:** Unlike the transient spheres or hollow tubes formed by shorter dipeptides, the octapeptide strictly favors the formation of elongated, solid β -sheet nanofibrils. These fibrils entangle to trap massive amounts of water, forming a macroscopically rigid hydrogel suitable for load-bearing tissue scaffolds[2, 3].



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Hierarchical self-assembly of Boc-(Phe-Phe)₄-OCH₃ into a 3D hydrogel scaffold.

Comparative Physicochemical Data

The structural extension from a dipeptide to an octapeptide fundamentally alters the material properties of the resulting scaffold. The table below summarizes the critical differences, providing a predictive baseline for scaffold design.

Property	Standard Boc-FF-OH	Boc-(Phe-Phe) ₄ -OCH ₃	Mechanistic Implication
Critical Gelation Concentration (CGC)	~5.0 - 10.0 mg/mL	< 0.5 mg/mL	The extended hydrophobic core drives thermodynamic assembly at drastically lower concentrations.
Storage Modulus (G')	~10 - 50 kPa	> 200 kPa	Increased H-bonding sites yield a stiffer matrix, mimicking cartilage or woven bone.
Morphological State	Nanotubes / Spheres	Rigid β -sheet Nanofibrils	The octapeptide length sterically prohibits the curvature required for closed spheres/tubes.
In Vitro Degradation	Rapid (Days)	Sustained (Weeks)	Steric hindrance and dense fibril packing shield the backbone from rapid proteolytic cleavage.

Experimental Protocols

Protocol A: Preparation of Sterile Hydrogel Scaffolds via Solvent-Switching

Because Boc-(Phe-Phe)₄-OCH₃ is entirely insoluble in water, gelation must be triggered via a solvent-switch methodology. This protocol is designed as a self-validating system to ensure reproducible scaffold architecture.

Materials:

- Boc-(Phe-Phe)₄-OCH₃ peptide powder (Lyophilized, >98% purity)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell-culture grade
- Phosphate Buffered Saline (PBS), 1X, pH 7.4

Step-by-Step Workflow:

- **Monomer Solubilization:** Weigh 5.0 mg of Boc-(Phe-Phe)₄-OCH₃ into a sterile glass vial. Add 100 μ L of anhydrous DMSO.
 - **Causality:** DMSO acts as a strong hydrogen-bond acceptor, thoroughly disrupting any pre-existing β -sheets in the lyophilized powder and resetting the peptide to a monomeric state.
 - **Validation:** The solution must become completely transparent within 60 seconds of vortexing. Any residual turbidity indicates incomplete solvation, which will seed heterogeneous, weak gels.
- **Aqueous Triggering:** Rapidly inject 900 μ L of PBS (pH 7.4) directly into the center of the DMSO-peptide solution using a high-gauge syringe. Do not vortex; gently swirl the vial once.
 - **Causality:** Rapid dilution drops the solvent quality, forcing instantaneous hydrophobic collapse and synchronous fibril nucleation.
- **Gelation & Maturation:** Allow the vial to rest undisturbed at room temperature for 30 minutes.
 - **Validation (The Inversion Test):** Invert the vial 180 degrees. If the meniscus does not deform and the gel supports its own weight, the critical fibrillar entanglement threshold has been successfully crossed.

Protocol B: In Situ 3D Cell Encapsulation (Mesenchymal Stem Cells)

This protocol details the encapsulation of living cells within the scaffold, leveraging the rapid gelation kinetics of the peptide.

Step-by-Step Workflow:

- Preparation of Peptide Stock: Prepare a highly concentrated stock of Boc-(Phe-Phe)₄-OCH₃ in DMSO (e.g., 50 mg/mL).
- Cell Suspension: Harvest Human Mesenchymal Stem Cells (hMSCs) and resuspend them in complete culture media at a density of 2×10⁶ cells/mL.
- Encapsulation: In a sterile 24-well plate, place 10 μL of the peptide-DMSO stock into the center of a well. Rapidly pipette 990 μL of the hMSC suspension directly onto the peptide droplet. Gently aspirate up and down exactly twice to mix.
 - Causality: The final DMSO concentration is 1% (v/v), which is well within the tolerance limit for hMSCs. The immediate phase transition traps the cells uniformly in 3D space before they can settle to the bottom of the well.
- Viability Assessment: After 24 hours of incubation (37°C, 5% CO₂), perform a Calcein-AM/Ethidium Homodimer-1 Live/Dead assay.
 - Validation: Under fluorescence microscopy, a successful scaffold will show >90% green (live) cells suspended in multiple focal planes (Z-axis), with minimal red (dead) cells, confirming the biocompatibility of the localized solvent-switch process.

References

- Multiple length-scale control of Boc-protected diphenylalanine aggregates through solvent composition *Materials Advances* (RSC Publishing)[[Link](#)]
- Harnessing supramolecular peptide nanotechnology in biomedical applications *International Journal of Nanomedicine* (Dove Press)[[Link](#)]
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